

Application Notes and Protocols for the Chemical Synthesis of Rubixanthin

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Compound of Interest

Compound Name: *Rubixanthin*

Cat. No.: B192290

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

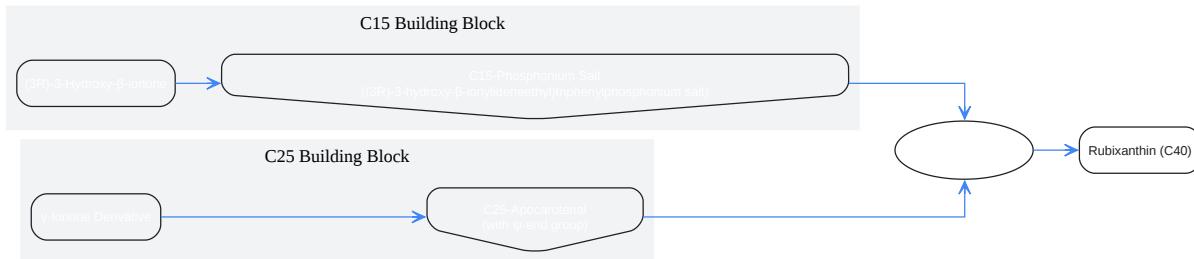
Rubixanthin, a natural xanthophyll, possesses a unique structure with a hydroxylated β -ring at one end and a ψ -end group (acyclic) at the other.^{[1][2]} Its chemical name is (3R)- β,ψ -Caroten-3-ol.^[2] This asymmetric C40 carotenoid has garnered interest for its potential biological activities and its use as a natural colorant. This document provides detailed protocols for the chemical synthesis of **Rubixanthin**, focusing on a convergent Wittig reaction-based approach. The synthesis involves the preparation of two key building blocks: a C15 phosphonium salt containing the hydroxylated β -ring and a C25 apocarotenal containing the ψ -end group.

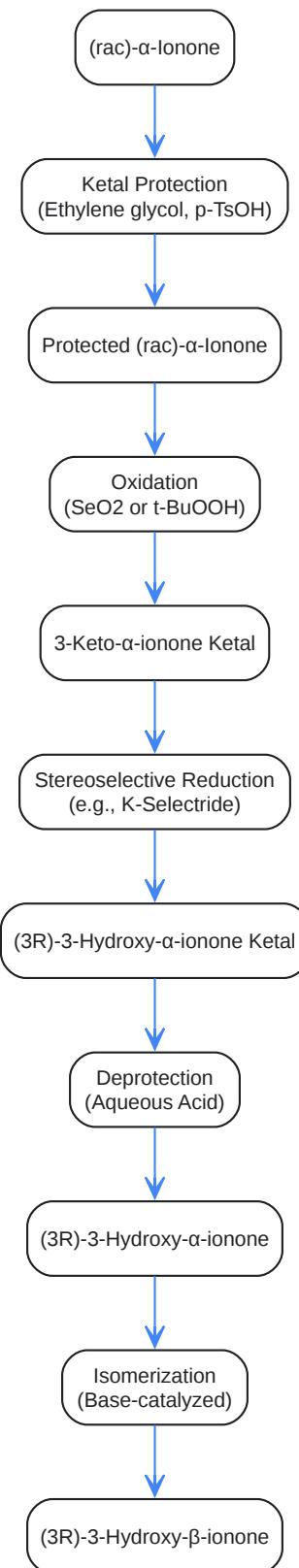
Physicochemical Data of Rubixanthin

Property	Value	Reference
Molecular Formula	C ₄₀ H ₅₆ O	[3]
Molecular Weight	552.9 g/mol	[3]
Appearance	Red-orange crystals	[2]
Melting Point	160 °C	[2]
UV-Vis (Hexane)	λ_{max} at 437, 462, 494 nm	
Mass Spectrum (m/z)	552.43 [M]+	[3]

Overall Synthetic Strategy

The total synthesis of **Rubixanthin** is approached via a convergent C15 + C25 strategy. This involves the Wittig condensation of a C15-triphenylphosphonium salt (Wittig salt) derived from (3R)-3-hydroxy- β -ionone with a C25-apocarotenal possessing a γ -ionone-like terminus.





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References

- 1. researchgate.net [researchgate.net]
- 2. Rubixanthin - Wikipedia [en.wikipedia.org]
- 3. Rubixanthin | C40H56O | CID 5281252 - PubChem [pubchem.ncbi.nlm.nih.gov]
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